

# barium chlorate chloric acid synthesis

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## Compound Focus: Barium chlorate

CAS No.: 10294-38-9

Cat. No.: S1507264

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## Chemical Properties and Applications

Table 1: Basic Properties of Barium Chlorate and Chloric Acid

Property	Barium Chlorate [Ba(ClO <sub>3</sub> ) <sub>2</sub> ]	Chloric Acid (HClO <sub>3</sub> )
Molecular Weight	304.22 g/mol (anhydrous) [1]	84.46 g/mol [2]
Appearance	White crystalline solid or white powder [1] [3]	Colorless aqueous solution [2]
Solubility in Water	33.8 g/100 mL at 20°C [1]	40 g/100 mL at 20°C [2]
Melting/Boiling Point	Monohydrate decomposes at ~120°C; Anhydrous decomposes at ~414°C [1]	~ -20°C (melting point); 40°C (boiling point, for <10% solution) [2]
Primary Uses	Oxidizer in green pyrotechnics, production of chloric acid [1] [4]	Precursor for chlorate salts, potent oxidizing and bleaching agent [2]
Stability	Decomposes to BaCl <sub>2</sub> and O <sub>2</sub> at melting point [1]	Cannot be isolated in pure form; stable in aqueous solution up to ~30% concentration at low T [2]

## Synthesis of Barium Chlorate

**Barium chlorate** can be synthesized through several methods, each with different advantages regarding purity and complexity.

### Protocol 1: Metathesis Reaction (Double Decomposition)

This common method reacts barium chloride with sodium chlorate, exploiting the lower solubility of **barium chlorate** [1] [3] [4].

- **Reaction Principle:**  $\text{BaCl}_2 + 2 \text{NaClO}_3 \rightarrow \text{Ba}(\text{ClO}_3)_2 + 2 \text{NaCl}$
- **Procedure:**
  - **Reaction:** Combine a concentrated solution of sodium chlorate with solid barium chloride in a reaction vessel with stirring [3].
  - **Crystallization:** Concentrate and cool the reaction mixture. **Barium chlorate** will precipitate [1].
  - **Separation & Purification:** Collect crystals via filtration or centrifugation [3]. Recrystallization is critical to remove sodium contaminants that impair color purity in pyrotechnic applications [5] [4]. The mother liquor can be recycled [3].
  - **Drying:** Dry the purified crystals [3].

### Protocol 2: Direct Electrolysis of Barium Chloride

This method avoids sodium contamination and is suitable for high-purity needs [1] [5].

- **Reaction Principle:**  $\text{BaCl}_2 + 6 \text{H}_2\text{O} \rightarrow \text{Ba}(\text{ClO}_3)_2 + 6 \text{H}_2$
- **Procedure:**
  - **Cell Setup:** Prepare an electrolytic cell without a diaphragm. A typical electrolyte is a solution of barium chloride dihydrate (~40g per 100mL water) [5].
  - **Electrolysis:** Use a lead dioxide or graphite anode and a stainless steel cathode. Adding small amounts of potassium dichromate can improve current efficiency by forming a protective layer on the cathode [6].
  - **Crystallization and Harvesting:** Run the cell, then evaporate the cell liquor until crystals form. The current efficiency is typically 30-40% without pH control. A small crop of crystals can be harvested, and the remaining solution recycled [5].

## Protocol 3: Non-Electrolytic Route via Ammonium Chlorate

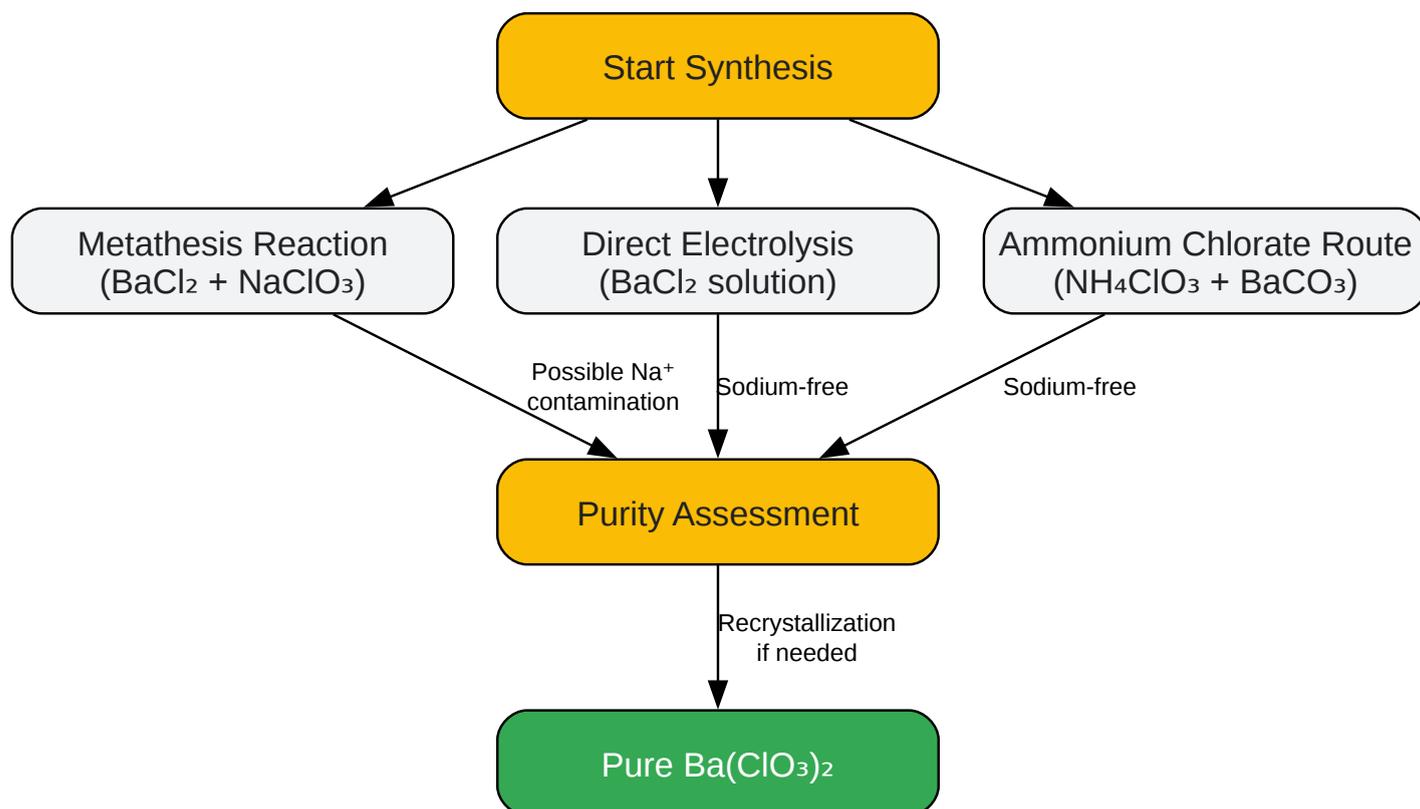
This method provides a sodium-free alternative without specialized equipment [5].

- **Reaction Principles:**

- $\text{KClO}_3 + \text{NH}_4\text{C}_4\text{H}_5\text{O}_6 \rightarrow \text{NH}_4\text{ClO}_3 + \text{KC}_4\text{H}_5\text{O}_6 (\downarrow)$
- $2 \text{NH}_4\text{ClO}_3 + \text{BaCO}_3 \rightarrow \text{Ba}(\text{ClO}_3)_2 + 2 \text{NH}_3 + \text{H}_2\text{O} + \text{CO}_2$

- **Procedure:**

- **Prepare Ammonium Chlorate Solution:** React potassium chlorate and ammonium bitartrate in hot water. Upon cooling, potassium bitartrate precipitates. **Do not isolate the ammonium chlorate**; leave it in solution for stability [5].
- **React with Barium Carbonate:** Add barium carbonate (ensure it is sodium-free) to the ammonium chlorate solution and boil for several hours, adding water as needed, until the smell of ammonia is no longer detected [5].
- **Crystallize Barium Chlorate:** Cool the solution, filter out the crystals, and evaporate the filtrate for more product [5].



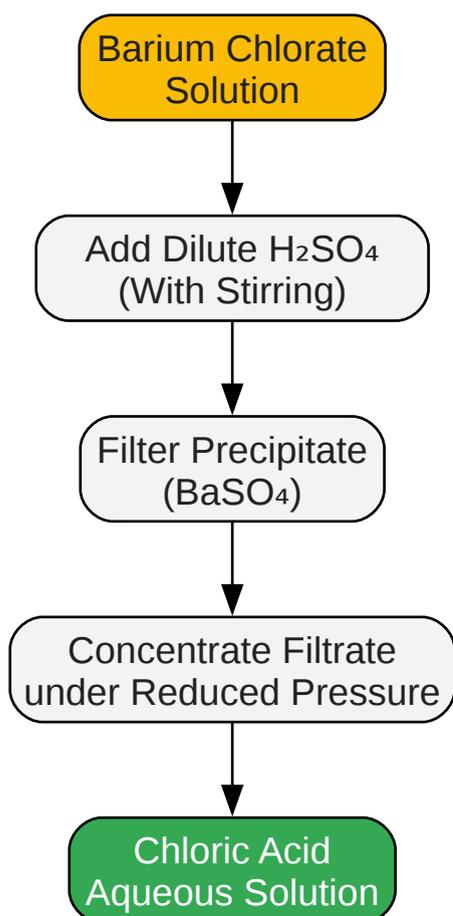
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*Synthesis Pathways for Barium Chlorate*

## Synthesis of Chloric Acid from Barium Chlorate

Chloric acid is synthesized by reacting **barium chlorate** with dilute sulfuric acid, precipitating the barium as insoluble sulfate [2].

- **Reaction Principle:**  $\text{Ba}(\text{ClO}_3)_2 + \text{H}_2\text{SO}_4 \rightarrow 2 \text{HClO}_3 + \text{BaSO}_4 (\downarrow)$
- **Procedure:**
  - **Reaction:** Slowly add dilute sulfuric acid to an aqueous solution of **barium chlorate** with constant stirring. The formation of a white precipitate (barium sulfate) will be observed.
  - **Filtration:** Remove the barium sulfate precipitate completely through filtration.
  - **Concentration:** The filtrate is an aqueous solution of chloric acid. It can be carefully concentrated under reduced pressure at low temperatures to a maximum concentration of about 40% [2].



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*Workflow for Chloric Acid Synthesis*

## Critical Safety and Handling Guidelines

**Table 2: Hazard Overview and Safety Measures**

Hazard Category	Specific Risks	Recommended Safety Measures
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| **Toxicity** | - **Barium chlorate** is toxic if ingested or inhaled [1] [4].

- Causes irritation to skin, eyes, and respiratory tract [1].
- Can cause methemoglobinemia, kidney damage [1]. | - Use local exhaust ventilation [2].
- Wear appropriate PPE (gloves, dust mask, safety goggles) [1] [4]. | | **Reactivity & Incompatibility** | - **Never mix with sulfur, sulfides, or phosphorous**; risk of spontaneous ignition [4].
- Contact with acids (even weak ones) can produce explosive chlorine dioxide gas [4].
- Avoid contact with metal powders, ammonia, and organic materials [2]. | - Store separately from incompatible materials.
- Use dedicated, clean equipment.
- Avoid friction, heat, shock, and static electricity in mixtures [4]. | | **Environmental Hazard** | Very harmful to aquatic life [1]. | Prevent release into the environment. Dispose of as hazardous waste according to local regulations [1]. |

## Key Conclusions for Researchers

- **Purity is Paramount:** For pyrotechnic applications requiring a pure green flame, sodium-free synthesis routes like direct electrolysis or the ammonium chlorate method are superior to the standard metathesis reaction [5].
- **Safety is Non-Negotiable:** The extreme oxidative power and sensitivity of chlorate mixtures demand rigorous adherence to safety protocols, especially regarding contamination and friction [4].
- **Material Stability Dictates Process:** Chloric acid's instability in its pure form means it is typically produced and used in situ as a solution, with concentration requiring careful control under reduced pressure [2].

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